

Technical Monograph: Thermophysical Characterization of Phenethyl Lactate

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Compound of Interest

Compound Name: Phenethyl lactate

CAS No.: 155449-46-0

Cat. No.: B120143

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CAS: 10138-63-3 | Formula: $C_{11}H_{14}O_3$ | M.W.: 194.23 g/mol

Part 1: Executive Summary & Molecular Architecture

Phenethyl lactate (2-phenylethyl 2-hydroxypropanoate) represents a class of "soft" lipophilic esters combining the floral aromaticity of phenethyl alcohol with the biocompatibility of lactic acid. While widely recognized in the flavor and fragrance industry for its mild, rose-like olfactory profile, its potential as a permeation enhancer and solvating agent in transdermal drug delivery systems (TDDS) is under-explored.

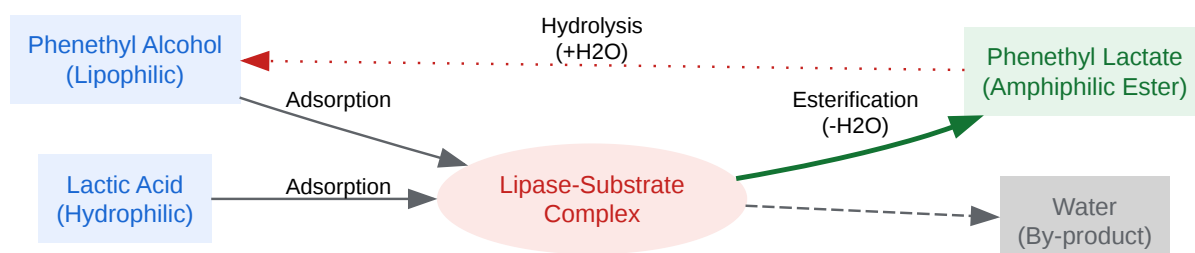
This guide addresses the scarcity of high-fidelity thermophysical data by providing a consolidated property profile and, crucially, a set of self-validating experimental protocols for verifying these metrics in-house.

Synthetic Pathway & Purity Implications

Commercial **phenethyl lactate** is often synthesized via Fischer esterification, which can leave trace acidic catalysts. However, for pharmaceutical applications, enzymatic synthesis (lipase-

mediated) is preferred to minimize by-products and preserve optical purity (if using chiral lactic acid).

Diagram 1: Enzymatic Synthesis & Hydrolysis Pathway This pathway highlights the reversible nature of the synthesis, critical for understanding stability in aqueous formulations.



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Caption: Lipase-mediated esterification of phenethyl alcohol and lactic acid. Green arrow indicates synthesis; red dotted line indicates potential hydrolysis in aqueous media.

Part 2: Thermophysical Property Profile

The following data aggregates multiple industrial sources. Note the "Solid/Liquid" duality; **Phenethyl lactate** often exists as a supercooled liquid near room temperature despite a melting point above 50°C.

Thermodynamic & Transport Data

Property	Value / Range	Unit	Conditions	Confidence
Physical State	Solid (Crystalline)	-	@ 25°C (Pure)	High
Melting Point	55.0	°C	1 atm	Medium
Boiling Point	355 - 356	°C	760 mmHg	High
Density	1.124	g/cm ³	@ 25°C (Supercooled)	Medium
Refractive Index	1.503 - 1.505	nD	@ 20°C	High
Vapor Pressure	7.4×10^{-5}	mmHg	@ 25°C (Est)	Low (Est)
Flash Point	> 140	°C	Closed Cup	High
LogP (o/w)	1.26	-	Partition Coeff.[1] [2][3][4][5][6][7] [8][9][10]	Medium (Est)

Scientist's Note on Viscosity: Specific viscosity data for **Phenethyl lactate** is absent in open literature. Based on its molecular weight and hydroxyl functionality (hydrogen bonding capability), it is predicted to exhibit Newtonian behavior with a viscosity significantly higher than its parent alcohol (Phenethyl alcohol, $\eta \approx 7\text{-}10$ mPa·s) but lower than pure lactic acid. Expect values in the range of 20–50 mPa·s at 60°C (just above melting point).

Part 3: Experimental Protocols for Characterization

As precise data is niche, you must validate the material yourself. The following protocols are designed to be self-validating, meaning they include internal checks to ensure data integrity.

Protocol A: Phase Transition Analysis (DSC)

Purpose: To determine the exact melting point and enthalpy of fusion, distinguishing between amorphous (glassy) and crystalline states.

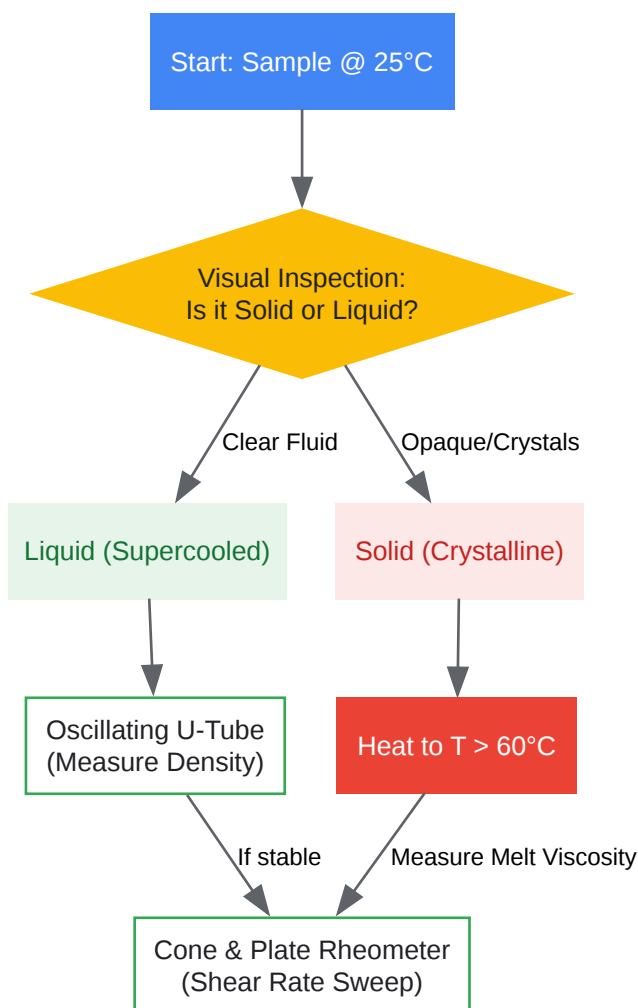
- Preparation: Hermetically seal 2–5 mg of **Phenethyl lactate** in an aluminum pan.
- Cycle:

- Equilibrate at -40°C.
- Ramp 1: Heat to 80°C at 10°C/min (Erases thermal history).
- Cool: Return to -40°C at 5°C/min.
- Ramp 2: Heat to 80°C at 10°C/min (Measurement run).
- Validation: The onset of the endothermic peak in Ramp 2 is the melting point (). If Ramp 1 shows a shift compared to Ramp 2, the sample likely contained moisture or solvent residues.
- Success Criteria: Sharp endotherm peak width (<2°C) indicates high purity (>98%).

Protocol B: Temperature-Dependent Density & Viscosity

Purpose: To generate a fluid property curve for process engineering (pumping/mixing).

Diagram 2: Characterization Logic Flow Use this decision tree to select the correct rheological method based on the sample's thermal state.



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Caption: Decision matrix for rheological characterization. Supercooled liquids require careful handling to prevent shear-induced crystallization.

Step-by-Step Methodology:

- Instrument: Anton Paar SVM or equivalent (combined density/viscosity meter).
- Temperature Sweep: Set range from 60°C down to 20°C in 5°C decrements.
 - Why cooling? It is easier to measure the melt and observe supercooling than to heat a solid in a viscometer.
- Data Fitting: Fit the resulting density (

) data to a linear equation:

Fit viscosity (

) to the Arrhenius-Andrade equation:

- Self-Validation: If the viscosity spikes suddenly during cooling, crystallization has occurred. Discard data below this point.

Part 4: Applications in Formulation

Understanding the thermophysical profile allows for rational formulation design:

- Solvent Power: With a LogP of ~ 1.26 , **Phenethyl lactate** sits in the "goldilocks" zone for transdermal delivery—lipophilic enough to penetrate the stratum corneum, but polar enough (hydroxyl group) to solvate hydrophilic actives.
- Thermal Stability: The high boiling point ($>350^{\circ}\text{C}$) makes it an excellent fixative for volatile fragrances or a plasticizer for polymer films that require high-temperature processing.
- Handling: Formulators must be aware of the 55°C melting point. Bulk storage should be heated (trace heating) to prevent solidification in transfer lines.

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